

3-Formyl-4-benzyloxyphenylboronic acid molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Formyl-4-benzyloxyphenylboronic acid

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Molecular Weight Determination

The molecular weight of **3-Formyl-4-benzyloxyphenylboronic acid** is derived from its molecular formula, $C_{14}H_{13}BO_4$.^{[1][2][3]} The calculation is based on the summation of the atomic weights of its constituent atoms.

A detailed breakdown of the atomic composition and the calculation of the molecular weight is presented in the table below.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	14	12.011	168.154
Hydrogen	H	13	1.008 ^{[4][5][6]}	13.104
Boron	B	1	10.81 ^{[7][8]}	10.81
Oxygen	O	4	15.999 ^[9]	63.996
Total			256.064	

The calculated molecular weight of 256.064 g/mol is consistent with values provided by chemical suppliers, which list the molecular weight as 256.06 g/mol ^[2] or 256.07 g/mol ^{[1][3]}

Please note: The request for experimental protocols and signaling pathway diagrams is not applicable to the determination of a chemical's molecular weight and has therefore been omitted.

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